

N-tert-butyl-3-chloropropane-1-sulfonamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-tert-butyl-3-chloropropane-1-sulfonamide*

Cat. No.: *B1314556*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-tert-butyl-3-chloropropane-1-sulfonamide**, a key chemical intermediate. This document covers its chemical identity, physical properties, synthesis, and its role in synthetic chemistry, particularly in the context of drug discovery and development.

Chemical Identity and Synonyms

N-tert-butyl-3-chloropropane-1-sulfonamide is a monosubstituted sulfonamide characterized by a tert-butyl group attached to the nitrogen atom and a 3-chloropropyl group attached to the sulfonyl group. A comprehensive list of its synonyms and identifiers is provided below to facilitate cross-referencing in literature and databases.

Identifier Type	Identifier
IUPAC Name	N-tert-butyl-3-chloropropane-1-sulfonamide
CAS Number	63132-85-4[1]
Molecular Formula	C ₇ H ₁₆ ClNO ₂ S[1]
Molecular Weight	213.73 g/mol [1]
InChI	InChI=1S/C7H16ClNO2S/c1-7(2,3)9-12(10,11)6-4-5-8/h9H,4-6H2,1-3H3[1]
InChIKey	SPGDRXRIVPMUCK-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>CC(C)(C)NS(=O)(=O)CCCCl</chem> [1]
Synonym 1	3-Chloro-N-(tert-butyl)propane-1-sulfonamide
Synonym 2	3-Chloropropane-1-sulfonic acid tert-butylamide
Synonym 3	N-(1,1-dimethylethyl)-3-chloro-1-propanesulfonamide
Synonym 4	3-CHLORO-PROPANE-1-SULFONIC ACID TERT-BUTYLAMIDE

Physicochemical Properties

A summary of the key physicochemical properties of **N-tert-butyl-3-chloropropane-1-sulfonamide** is presented in the table below. These properties are crucial for its handling, storage, and application in chemical synthesis.

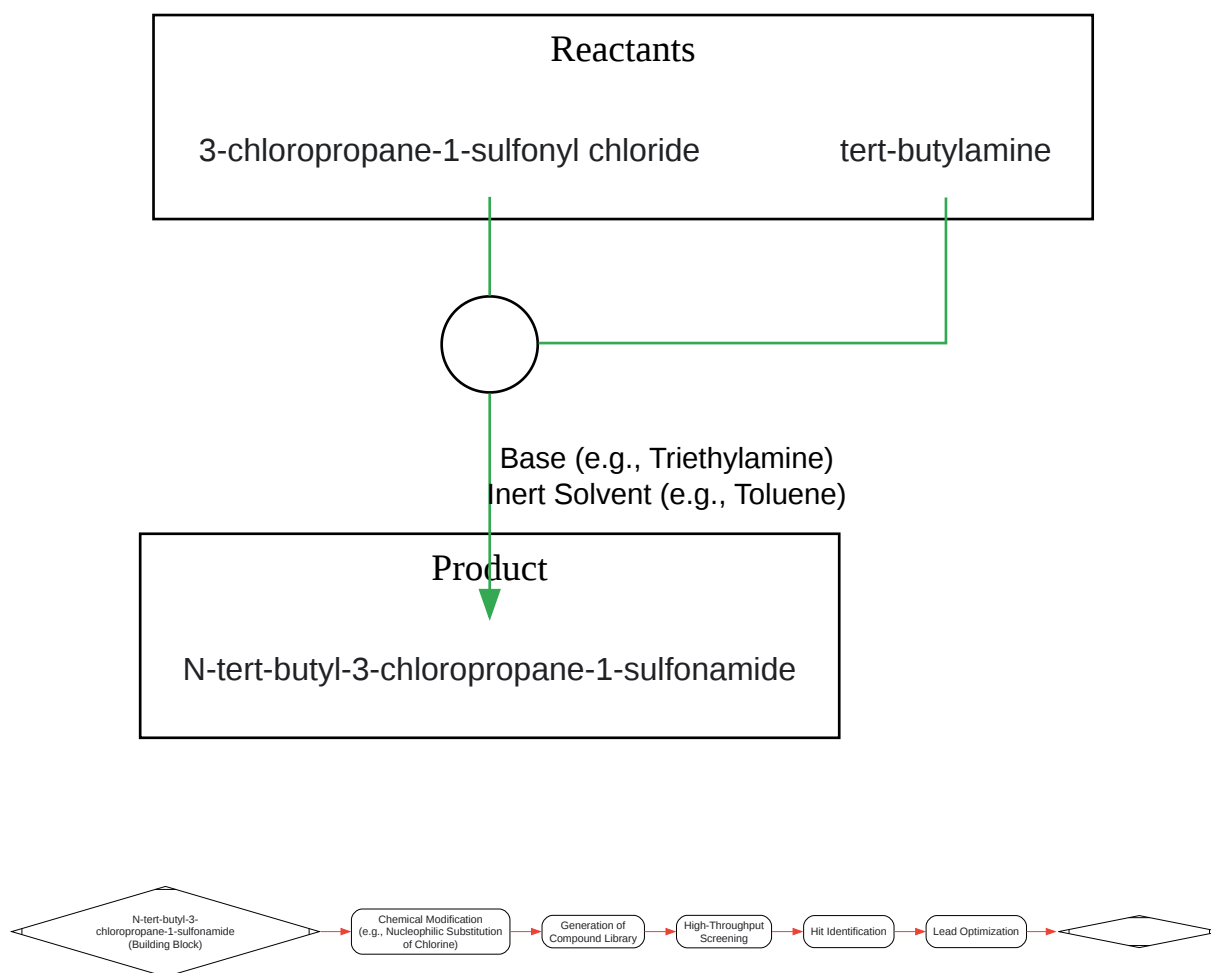
Property	Value
Appearance	White to off-white solid
Melting Point	70-72 °C
Boiling Point	293.7 °C (Predicted)
Density	1.153 g/cm ³ (Predicted)
Solubility	Soluble in organic solvents such as chloroform and dimethylformamide. Insoluble in water.

Synthesis of N-tert-butyl-3-chloropropane-1-sulfonamide

The primary synthetic route to **N-tert-butyl-3-chloropropane-1-sulfonamide** involves the reaction of 3-chloropropane-1-sulfonyl chloride with tert-butylamine. This nucleophilic substitution reaction is a common method for the formation of sulfonamides.

General Reaction Scheme

The reaction proceeds via the nucleophilic attack of the nitrogen atom of tert-butylamine on the electrophilic sulfur atom of 3-chloropropane-1-sulfonyl chloride, with the subsequent elimination of hydrogen chloride. A base, such as triethylamine or pyridine, is typically used to neutralize the HCl byproduct.



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References

- 1. N-tert-butyl-3-chloropropane-1-sulfonamide | C₇H₁₆ClNO₂S | CID 11701296 - PubChem [pubchem.ncbi.nlm.nih.gov]

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